

Application Notes and Protocols: Solvent Orange 60 for Research Applications

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Compound of Interest		
Compound Name:	Solvent Orange 60	
Cat. No.:	B3427802	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview of the potential uses of **Solvent Orange 60** in research settings for marking and coding, based on its known physicochemical and fluorescent properties. While primarily utilized as an industrial colorant for plastics and polymers, its characteristics suggest applicability in laboratory contexts for marking and tracing, particularly in non-aqueous environments or for labeling lipophilic structures. The following protocols are illustrative and may require optimization for specific experimental needs.

Introduction to Solvent Orange 60

Solvent Orange 60, also known by its Colour Index name C.I. 564100, is a perinone-type aminoketone dye.[1][2][3] It presents as a yellowish-orange powder and is characterized by its insolubility in water and solubility in various organic solvents.[1][3] Notably, it is recognized as a fluorescent dye, a property that is pivotal for its potential application in research for marking and coding. Its primary industrial applications are in the coloring of plastics such as polystyrene, ABS, PC, and PET, where it is valued for its high heat resistance and light fastness.

Physicochemical and Fluorescent Properties

A summary of the key quantitative data for **Solvent Orange 60** is presented in Table 1. This information is crucial for determining appropriate solvents, concentrations, and potential compatibility with various experimental systems.



Table 1: Summary of Quantitative Data for Solvent Orange 60

Property	Value	Refe
Chemical Formula	C18H10N2O	
Molecular Weight	270.28 g/mol	•
C.I. Number	564100	
CAS Number	6925-69-5, 61969-47-9	
Physical Appearance	Orange to Yellowish-Orange Powder	
Melting Point	~230 °C	-
Heat Resistance	Up to 300 °C in Polystyrene	
Light Fastness (Scale 1-8)	7-8	
Solubility in Water	Insoluble (≤ 1% max)	
Solubility in Organic Solvents (at 20°C)	Dichloromethane: 10 g/LMethylbenzene (Toluene): 5 g/LButyl acetate: 2.5 g/LAcetone: 2 g/LEthyl alcohol: 0.8 g/L	

Note: While **Solvent Orange 60** is known to be fluorescent, specific excitation and emission maxima are not consistently reported in the literature. Perinone dyes, the chemical class of **Solvent Orange 60**, have been shown to have absorption maxima around 450 nm and emission maxima around 549 nm. Researchers should perform spectral analysis to determine the optimal settings for their specific instrumentation.

Potential Research Applications: Marking and Coding

Given its lipophilic nature and fluorescence, **Solvent Orange 60** can be explored for the following research applications:



- Marking of Polymeric Materials: For studies involving the tracking or identification of different polymer batches, microplastics, or components in a composite material.
- Coding of Non-Aqueous Samples: Used in small-scale chemical reactions in organic solvents to mark or code different reaction vessels or phases for easy identification.
- Staining of Lipophilic Structures: In fixed biological samples, it could potentially be used to stain lipid droplets or other fatty structures, leveraging its solubility in organic solvents used during sample preparation.

Experimental Protocols

The following are detailed, generalized protocols for the potential use of **Solvent Orange 60** in research. Safety Precaution: **Solvent Orange 60** is a known skin and eye irritant and a potent contact sensitizer. Always handle with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, in a well-ventilated area or fume hood.

Protocol 1: Preparation of Solvent Orange 60 Stock Solution

This protocol describes the preparation of a concentrated stock solution that can be diluted for various marking applications.

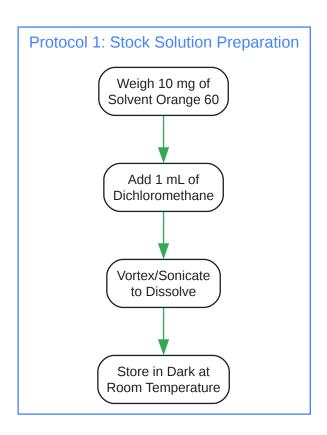
Materials:

- Solvent Orange 60 powder
- Dichloromethane (or another suitable organic solvent, see Table 1)
- Glass vials with solvent-resistant caps
- Analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:



- Weigh out 10 mg of Solvent Orange 60 powder using an analytical balance and place it into a clean, dry glass vial.
- Add 1 mL of dichloromethane to the vial to achieve a 10 mg/mL stock solution.
- Securely cap the vial and vortex at high speed for 1-2 minutes to facilitate dissolution.
- If complete dissolution is not achieved, sonicate the vial for 5-10 minutes.
- Visually inspect the solution to ensure there are no remaining solid particles.
- Store the stock solution in the dark at room temperature. The vial should be tightly sealed to prevent solvent evaporation.



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Workflow for preparing **Solvent Orange 60** stock solution.



Protocol 2: Marking of Polymer Microparticles for Microscopic Analysis

This protocol details a method for fluorescently labeling polymer microparticles for subsequent identification and tracking.

Materials:

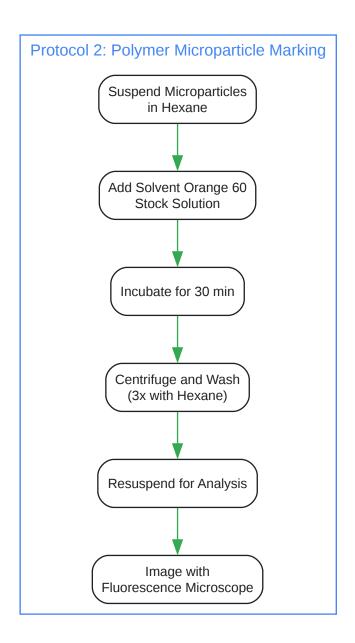
- Polymer microparticles (e.g., polystyrene, PMMA)
- Solvent Orange 60 stock solution (10 mg/mL in dichloromethane)
- Hexane (or another non-solvent for the polymer)
- Microcentrifuge tubes
- Microcentrifuge
- Fluorescence microscope

Procedure:

- Suspend 1 mg of polymer microparticles in 1 mL of hexane in a microcentrifuge tube.
- Add 1-10 μL of the Solvent Orange 60 stock solution to the microparticle suspension. The
 optimal amount should be determined empirically.
- Incubate the suspension for 30 minutes at room temperature on a rotator to ensure even labeling.
- Pellet the microparticles by centrifugation at 5,000 x g for 5 minutes.
- · Carefully remove the supernatant.
- Wash the microparticles by resuspending the pellet in 1 mL of fresh hexane, vortexing briefly, and centrifuging again.
- Repeat the wash step two more times to remove any unbound dye.



- After the final wash, resuspend the labeled microparticles in a suitable medium for microscopic analysis.
- Image the particles using a fluorescence microscope with appropriate filters (excitation ~450 nm, emission ~550 nm, to be confirmed by spectral analysis).



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Experimental workflow for marking polymer microparticles.



Protocol 3: Hypothetical Staining of Lipid Droplets in Fixed Adipocytes

This protocol is a hypothetical application for staining lipid-rich structures in cultured cells. It assumes that the fixation and permeabilization steps are compatible with the dye.

Materials:

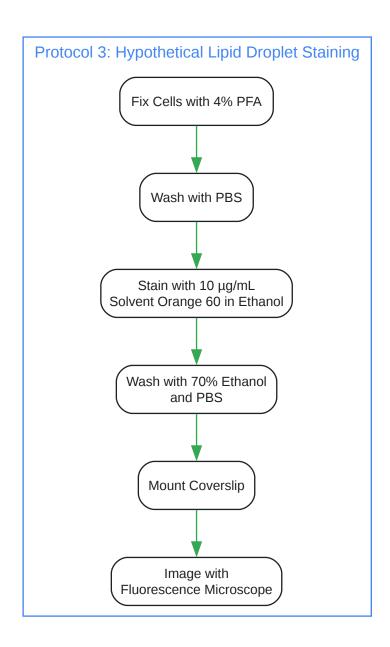
- Adipocytes cultured on glass coverslips
- Phosphate-buffered saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- Solvent Orange 60 stock solution (10 mg/mL in dichloromethane)
- Ethanol (for dilution series)
- Mounting medium
- Confocal or fluorescence microscope

Procedure:

- Fixation: Wash the cultured adipocytes twice with PBS. Fix the cells with 4% PFA for 15 minutes at room temperature.
- Washing: Wash the fixed cells three times with PBS for 5 minutes each.
- Staining Solution Preparation: Prepare a 10 μg/mL working solution of **Solvent Orange 60** by diluting the stock solution in 100% ethanol. For example, add 1 μL of the 10 mg/mL stock to 1 mL of ethanol.
- Staining: Add the staining solution to the fixed cells and incubate for 10-15 minutes at room temperature in the dark.
- Washing: Quickly wash the cells twice with a 70% ethanol solution to remove excess dye, followed by two washes with PBS.



- Mounting: Mount the coverslips onto microscope slides using an appropriate mounting medium.
- Imaging: Visualize the stained lipid droplets using a confocal or fluorescence microscope. Based on the properties of similar dyes, expect excitation in the blue-green range (~450 nm) and emission in the green-yellow range (~550 nm).



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Workflow for hypothetical staining of cellular lipid droplets.



Concluding Remarks

Solvent Orange 60 presents an interesting candidate for specialized marking and coding applications in research, particularly where lipophilic characteristics and fluorescence are desired. The lack of extensive documentation for its use in biological or other research contexts means that any application will require thorough validation and optimization. The protocols provided here serve as a starting point for researchers interested in exploring the potential of this dye beyond its industrial uses. Careful consideration of its solubility, spectral properties, and safety is paramount for its successful implementation in a laboratory setting.

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